

Application Notes and Protocols: Experimental Use of AU1235 in Mycobacterium tuberculosis H37Rv Culture

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Compound of Interest

Compound Name: AU1235

Cat. No.: B560632

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For: Researchers, scientists, and drug development professionals.

Introduction

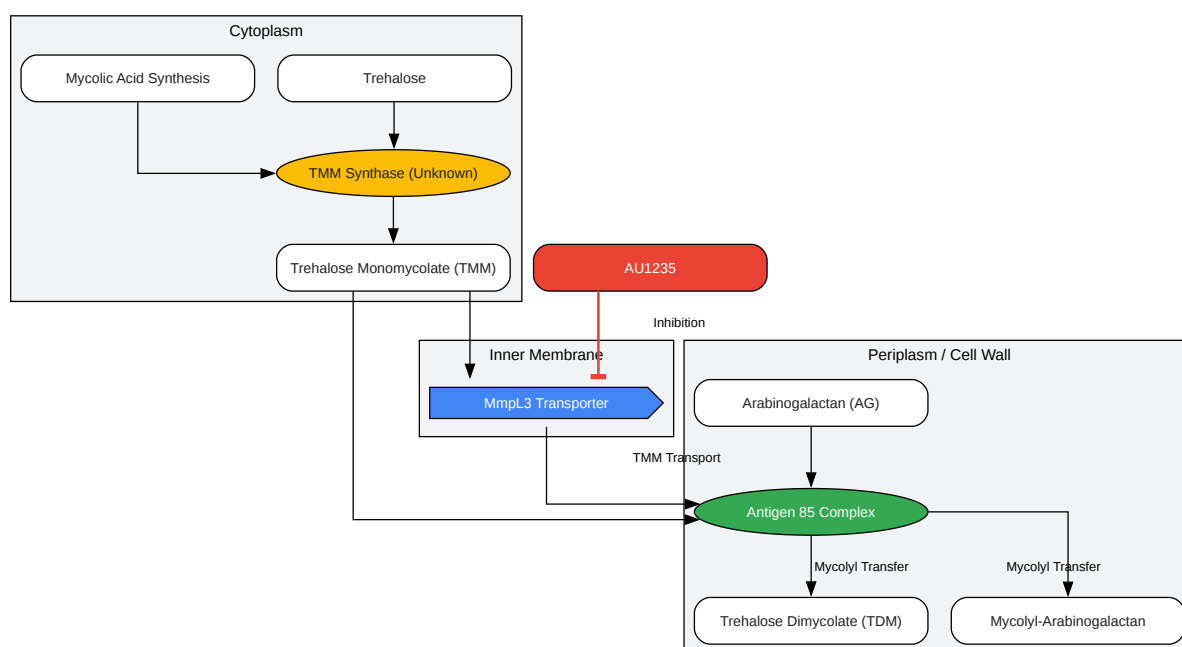
AU1235 is an adamantyl urea compound identified as a potent and specific inhibitor of Mycobacterium tuberculosis (M.tb).[1][2] This document provides detailed application notes and protocols for the experimental use of **AU1235** against the virulent M.tb strain H37Rv. **AU1235** targets the essential inner membrane transporter MmpL3, which is responsible for the translocation of trehalose monomycolate (TMM), a critical precursor for mycolic acids that form the mycobacterial outer membrane.[2][3][4] By inhibiting MmpL3, **AU1235** disrupts the synthesis of the mycobacterial cell wall, leading to bactericidal activity against actively replicating bacilli.[2][5] The compound is highly active against both drug-susceptible and multidrug-resistant (MDR) strains of M.tb.[2][5]

Mechanism of Action

AU1235 specifically inhibits the function of the MmpL3 transporter. This inhibition prevents the export of TMM from the cytoplasm to the periplasm, thereby halting the subsequent transfer of mycolic acids to arabinogalactan and the formation of trehalose dimycolate (TDM), both essential components of the mycobacterial cell wall.[2] It is important to note that **AU1235** does not inhibit the biosynthesis of mycolic acids themselves but rather their transport and integration into the cell envelope.[2][5] This targeted mechanism of action makes it a valuable

tool for studying mycobacterial cell wall biosynthesis and a promising candidate for anti-tubercular drug development.

Below is a diagram illustrating the targeted signaling pathway.



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Caption: **AU1235** inhibits the MmpL3-mediated transport of TMM.

Quantitative Data Summary

The following tables summarize the reported in vitro activity of **AU1235** against *M. tuberculosis* H37Rv.

Table 1: In Vitro Activity of **AU1235** against *M. tuberculosis* H37Rv

Parameter	Value	Reference Strain(s)	Notes
Minimum Inhibitory Concentration (MIC)	0.1 µg/mL (0.3 µM)	H37Rv	Consistently reported across multiple studies. [2] [5]
Minimum Bactericidal Concentration (MBC)	0.1 µg/mL	H37Rv	Indicates bactericidal rather than bacteriostatic activity. [5]
Activity against MDR <i>M.tb</i>	Similar to H37Rv	Clinical Isolates	Active against strains resistant to isoniazid, rifampicin, etc. [2] [5]
Activity against non-replicating <i>M.tb</i>	No detectable activity at 10 µg/mL	H37Rv (anaerobic model)	Suggests AU1235 targets pathways active during bacterial multiplication. [2] [5]

Table 2: Time-Kill Kinetics of **AU1235** against *M. tuberculosis* H37Rv

Concentration (vs. MIC)	Time Point	Log Reduction in CFU	Notes
5x (0.5 µg/mL)	5 days	~2.0	Demonstrates time-dependent killing. [2]
10x (1.0 µg/mL)	7 days	No significant increase over 5x MIC	Killing is time-dependent, not concentration-dependent. [2] [5] [6]

Experimental Protocols

The following protocols are provided as a guide for the experimental use of **AU1235**. Standard BSL-3 practices must be followed when handling *M. tuberculosis* H37Rv.

Preparation of AU1235 Stock Solution

- Compound Information:
 - Molecular Weight: 324.34 g/mol [\[1\]](#)
 - Solubility: Soluble in DMSO (e.g., 10 mg/mL), insoluble in water.[\[1\]](#)
- Procedure:
 1. To prepare a 10 mM stock solution, dissolve 3.24 mg of **AU1235** in 1 mL of fresh, high-quality DMSO.[\[5\]](#)
 2. Vortex thoroughly to ensure complete dissolution. Sonication may be used if necessary.[\[5\]](#)
 3. Aliquot the stock solution into sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 4. Store at -20°C or -80°C for long-term use.

Minimum Inhibitory Concentration (MIC) Determination

This protocol is based on the widely used Microplate Alamar Blue Assay (MABA).[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

- Materials:
 - *M. tuberculosis* H37Rv culture in logarithmic growth phase.
 - Middlebrook 7H9 broth supplemented with 0.2% glycerol, 10% OADC (oleic acid, albumin, dextrose, catalase), and 0.05% Tween 80 (7H9-OADC-Tween).
 - **AU1235** stock solution (10 mM in DMSO).
 - Sterile 96-well flat-bottom plates.

- Alamar Blue reagent.
- Positive control (e.g., Isoniazid, Rifampicin).
- Negative control (DMSO).
- Procedure:
 1. Add 100 μ L of 7H9-OADC-Tween broth to all wells of a 96-well plate.
 2. In the first column, add an additional 100 μ L of broth containing the desired starting concentration of **AU1235** (e.g., 20 μ g/mL). The final DMSO concentration should not exceed 1-2%.[\[2\]](#)
 3. Perform a 2-fold serial dilution by transferring 100 μ L from the first column to the second, and so on, across the plate. Discard 100 μ L from the last dilution column.
 4. Prepare an M.tb H37Rv inoculum by diluting a mid-log phase culture to an OD₆₀₀ of ~0.002 in 7H9-OADC-Tween, which corresponds to approximately $1-5 \times 10^5$ CFU/mL.
 5. Add 100 μ L of the bacterial inoculum to each well, bringing the final volume to 200 μ L.
 6. Include wells for a positive control (drug), a negative control (bacteria with DMSO only), and a sterility control (broth only).
 7. Seal the plate in a gas-permeable bag and incubate at 37°C for 5-7 days.
 8. After incubation, add 20 μ L of Alamar Blue solution to each well and re-incubate for 16-24 hours.
 9. The MIC is defined as the lowest concentration of **AU1235** that prevents a color change from blue (no growth) to pink (growth).

Time-Kill Kinetics Assay

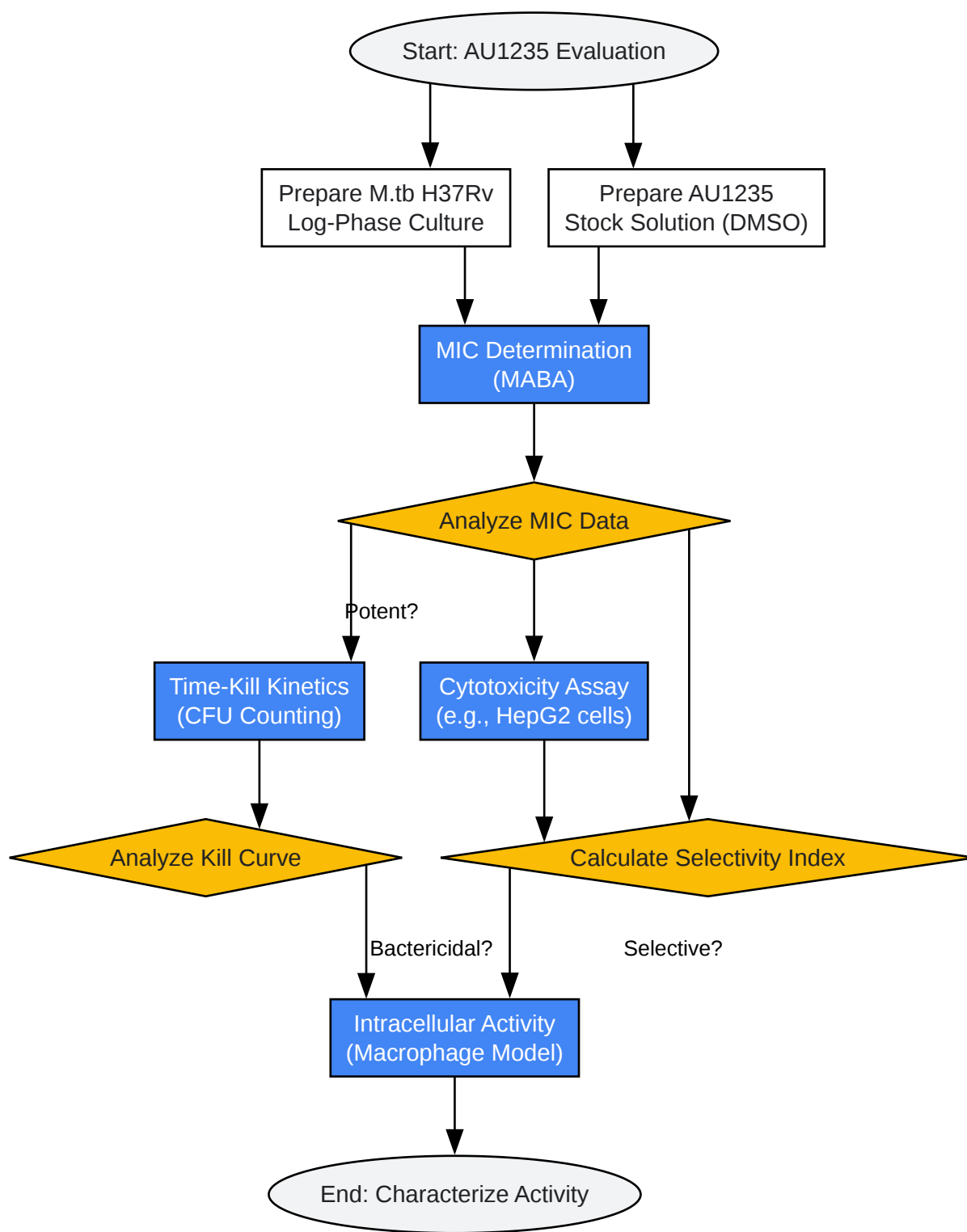
This protocol determines the bactericidal activity of **AU1235** over time.

- Materials:

- M. tuberculosis H37Rv culture in logarithmic growth phase.
- Middlebrook 7H9-OADC-Tween broth.
- **AU1235** stock solution.
- Sterile culture tubes or flasks.
- Middlebrook 7H10 or 7H11 agar plates supplemented with OADC.
- Procedure:
 1. Inoculate flasks containing 10 mL of 7H9-OADC-Tween broth with M.tb H37Rv to a starting density of $\sim 1 \times 10^6$ CFU/mL.
 2. Add **AU1235** to the flasks at desired concentrations (e.g., 1x, 5x, and 10x MIC). Include a no-drug control.
 3. Incubate the cultures at 37°C with shaking.
 4. At specified time points (e.g., Day 0, 1, 3, 5, 7), withdraw an aliquot from each culture.
 5. Prepare 10-fold serial dilutions of each aliquot in sterile saline or PBS containing 0.05% Tween 80.
 6. Plate 100 μ L of appropriate dilutions onto 7H10/7H11 agar plates in triplicate.
 7. Incubate plates at 37°C for 3-4 weeks.
 8. Count the colonies to determine the CFU/mL for each time point and concentration.
 9. Plot Log_{10} CFU/mL versus time to generate the kill curve. A ≥ 2 - log_{10} reduction in CFU/mL is typically considered bactericidal.[\[2\]](#)

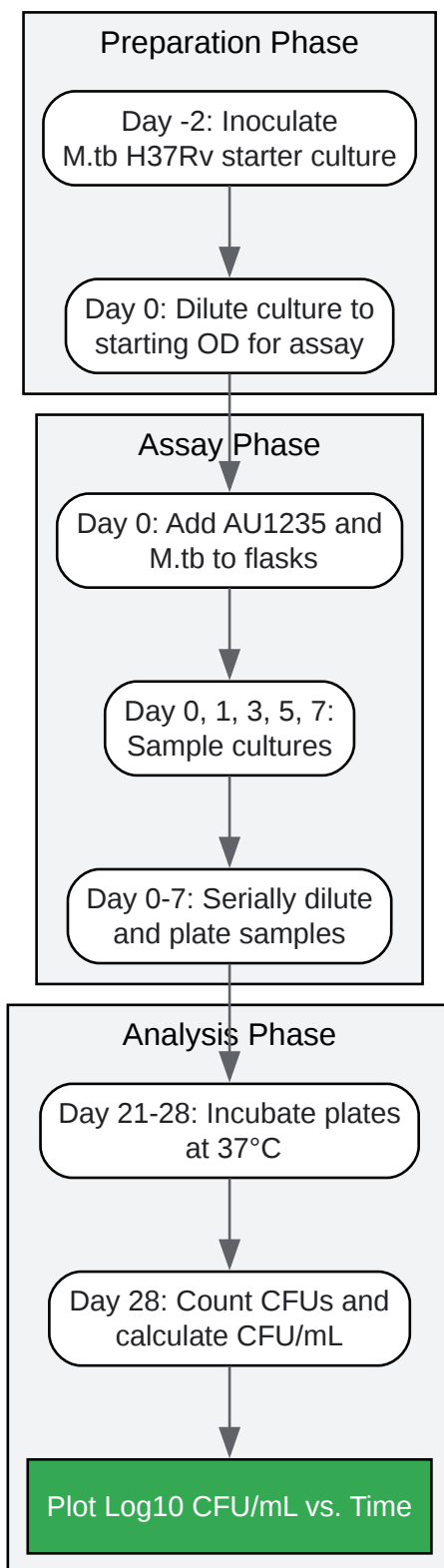
Experimental Workflow and Logic Diagrams

The following diagrams, generated using DOT language, illustrate key workflows for evaluating **AU1235**.



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Caption: A logical workflow for in vitro evaluation of **AU1235**.



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Caption: Experimental timeline for a time-kill kinetics assay.

Conclusion

AU1235 is a valuable research tool for investigating the MmpL3 transporter and the mycolic acid transport pathway in *M. tuberculosis*. Its potent, specific, and bactericidal activity against actively replicating *M.tb*, including MDR strains, underscores its potential as a lead compound for the development of new anti-tubercular therapeutics. The protocols and data presented herein provide a comprehensive framework for researchers to effectively utilize **AU1235** in their studies.

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